

A Comparative Life Cycle Assessment of Perlite and Other Lightweight Construction Aggregates

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Compound of Interest

Compound Name: *Perlite*

Cat. No.: *B1173460*

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This guide provides a comparative life cycle assessment (LCA) of **perlite** against other common lightweight construction aggregates, including expanded clay (LECA), pumice, and vermiculite. The objective is to offer researchers, scientists, and drug development professionals a clear understanding of the environmental performance of these materials based on available data.

Data Presentation

The following table summarizes the key environmental performance indicators for **perlite**, expanded clay, and pumice based on their Environmental Product Declarations (EPDs). The functional unit for comparison is 1 cubic meter (m³) of the aggregate. Data for vermiculite from a comparable EPD was not available at the time of this report.

Environmental Impact Category	Expanded Perlite	Expanded Clay (LECA)	Pumice	Unit
Global Warming Potential (GWP)	27.6 - 36.9	163	Data Not Available	kg CO ₂ eq.
Ozone Depletion Potential (ODP)	2.08E-06	2.15E-05	Data Not Available	kg CFC-11 eq.
Acidification Potential (AP)	0.11	0.655	Data Not Available	kg SO ₂ eq.
Eutrophication Potential (EP)	0.021	0.141	Data Not Available	kg N eq.
Photochemical Ozone Creation Potential (POCP)	0.012	0.05	Data Not Available	kg Ethene eq.
Abiotic Depletion Potential (Elements)	7.96E-05	0.00138	Data Not Available	kg Sb eq.
Abiotic Depletion Potential (Fossil Fuels)	480	2580	Data Not Available	MJ

Experimental Protocols

The life cycle assessments summarized above generally adhere to the methodologies outlined in the ISO 14040 and ISO 14044 standards.^[1] The scope of these assessments is typically "cradle-to-gate," encompassing the following life cycle stages:

- A1: Raw Material Supply: This stage includes the extraction of the raw mineral (**perlite** ore, clay, pumice) from the quarry.
- A2: Transport: This involves the transportation of the raw material from the extraction site to the processing plant.

- **A3: Manufacturing:** This is the most energy-intensive stage for expanded aggregates like **perlite** and expanded clay. It includes the crushing, screening, and high-temperature expansion of the raw materials in a furnace or kiln. For pumice, which is a naturally expanded volcanic rock, this stage primarily involves crushing and grading.

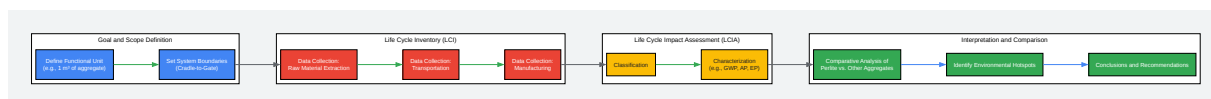
The specific protocols for determining the environmental impacts involve:

- **Life Cycle Inventory (LCI):** This phase involves collecting data on all inputs (energy, water, raw materials) and outputs (emissions to air, water, and soil; waste generation) for each stage of the product's life cycle.
- **Life Cycle Impact Assessment (LCIA):** The LCI data is then translated into potential environmental impacts. This is done by categorizing the inventory data into different impact categories (like GWP, ODP, etc.) and then multiplying them by characterization factors specific to each substance's potential impact.
- **Interpretation:** The results of the LCIA are analyzed to draw conclusions and make recommendations.

The data for expanded **perlite** and expanded clay is derived from their respective Environmental Product Declarations, which are independently verified documents that provide transparent and comparable information about the life-cycle environmental impact of products.

Mandatory Visualization

The following diagram illustrates the general workflow of a comparative life cycle assessment for lightweight construction aggregates.



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Caption: Comparative LCA Workflow for Lightweight Aggregates.

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References

- 1. mdpi.com [mdpi.com]
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